

Technical Guide: 4-Chloro-8-fluoroquinoline

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Compound of Interest

Compound Name: 4-Chloro-8-fluorocinnoline

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction: This technical guide provides a comprehensive overview of 4-Chloro-8-fluoroquinoline, a halogenated quinoline derivative. Due to the limited availability of information on **4-Chloro-8-fluorocinnoline**, this document focuses on the isomeric and more extensively documented compound, 4-Chloro-8-fluoroquinoline. It is presumed that interest in the former may stem from a typographical error. This guide covers the fundamental physicochemical properties, a representative synthetic protocol, and safety information pertinent to laboratory handling.

Core Physicochemical Data

The essential quantitative data for 4-Chloro-8-fluoroquinoline is summarized below. This information is critical for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.



Property	Value	Reference
Molecular Formula	C ₉ H ₅ CIFN	[1][2][3]
Molecular Weight	181.59 g/mol	[1][2][3][4]
CAS Number	63010-72-0	[3][4]
Appearance	Solid	[3]
LogP	3.0718	[2]
Polar Surface Area	9.7716 Ų	[2]
Hydrogen Bond Acceptors	1	[2]

Synthesis Methodology

The synthesis of substituted 4-chloroquinolines can be achieved through various established chemical routes. A general and illustrative protocol involves the cyclization of an appropriately substituted aniline derivative, followed by chlorination. The following is a representative experimental procedure adapted from known methods for preparing similar 4-chloroquinoline compounds.

Representative Protocol: Preparation of 4-Chloroquinolines

A common synthetic route to 4-chloroquinolines involves a multi-step process starting from a substituted aniline.[5] This process generally includes the condensation of the aniline with a suitable three-carbon synthon, followed by cyclization to form a 4-hydroxyquinoline intermediate. The final step is the conversion of the hydroxyl group to a chlorine atom using a chlorinating agent.

Step 1: Condensation and Cyclization An appropriately substituted aniline is reacted with a reagent such as ethyl ethoxymethylene malonate. This is followed by a thermal cyclization to yield the corresponding 4-hydroxyquinoline derivative.

Step 2: Chlorination The 4-hydroxyquinoline intermediate is then treated with a chlorinating agent, such as phosphorus oxychloride (POCl₃), to yield the desired 4-chloroquinoline.[5]



Note: This is a generalized protocol. The specific reaction conditions, such as temperature, reaction time, and purification methods, would need to be optimized for the synthesis of 4-Chloro-8-fluoroquinoline.

Safety and Handling

4-Chloro-8-fluoroquinoline is associated with several hazard classifications. Proper personal protective equipment (PPE) and handling procedures are mandatory to ensure laboratory safety.

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

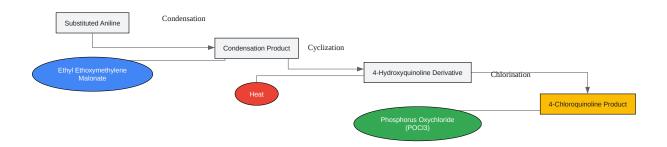
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Logical Workflow for Synthesis

The following diagram illustrates a generalized synthetic workflow for the preparation of 4-chloroquinoline derivatives.





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Caption: Generalized synthetic pathway for 4-chloroquinolines.

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